

An In-depth Technical Guide to the Physicochemical Properties of Acetylene

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Compound of Interest

Compound Name: Acetalin-2

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Introduction

Acetylene, systematically named ethyne, is the simplest alkyne with the chemical formula C_2H_2 . It is a colorless, flammable gas and is widely utilized as a fuel and a chemical building block.^[1] Due to its inherent instability in pure form, it is typically handled as a solution.^[1] While pure acetylene is odorless, commercial grades often possess a distinct garlic-like odor due to the presence of impurities.^{[1][2]} This guide provides a comprehensive overview of the core physicochemical properties of acetylene, tailored for researchers, scientists, and drug development professionals.

Physicochemical Properties

The key physicochemical properties of acetylene are summarized in the table below, providing a clear reference for its fundamental characteristics.

Property	Value	Reference
Molecular Formula	C ₂ H ₂	[1][2][3][4][5]
Molecular Weight	26.04 g/mol	[2][3][4][5]
CAS Number	74-86-2	[1][2][3][4]
Appearance	Colorless gas	[1][2][4][5]
Odor	Odorless (pure), Garlic-like (commercial grade)	[1][2][3][4]
Melting Point	-80.8 °C (-113.4 °F; 192.3 K) at 1.27 atm (Triple Point)	[1]
Boiling Point	-84.0 °C (-119 °F; 189 K) (Sublimation point at 1 atm)	[1]
Solubility in Water	Slightly soluble	[1][2][3]
Solubility in other solvents	Soluble in acetone, alcohol, and benzene	[1][3][5]
Vapor Pressure	44.2 atm at 20 °C	[1]
Acidity (pKa)	25	[1][2]
LogP (log Kow)	0.37	[4]
Flash Point	0 °F (-18 °C)	[2][4]
Autoignition Temperature	305 °C (581 °F)	
Density	1.1772 kg/m ³ (at 0 °C, 101.3 kPa)	[1][5]

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of acetylene are outlined below. These protocols are standard procedures in chemical analysis.

1. Determination of Melting and Boiling Points:

- **Melting Point:** The melting point of acetylene is determined at its triple point, which is the specific temperature and pressure at which the solid, liquid, and gaseous phases of a substance can coexist in thermodynamic equilibrium.^[1] For acetylene, this is at -80.8 °C and a pressure of 1.27 atm.^[1] The measurement is typically conducted in a specialized apparatus capable of maintaining this precise pressure and low temperature, with visual observation of the phase transitions.
- **Boiling Point (Sublimation Point):** At atmospheric pressure, acetylene sublimates directly from a solid to a gas.^[1] Therefore, its boiling point is more accurately described as its sublimation point. This is determined by cooling the substance below its sublimation temperature and then slowly heating it at a constant atmospheric pressure. The temperature at which the solid is observed to transition directly into a gas is recorded as the sublimation point.

2. Determination of Solubility:

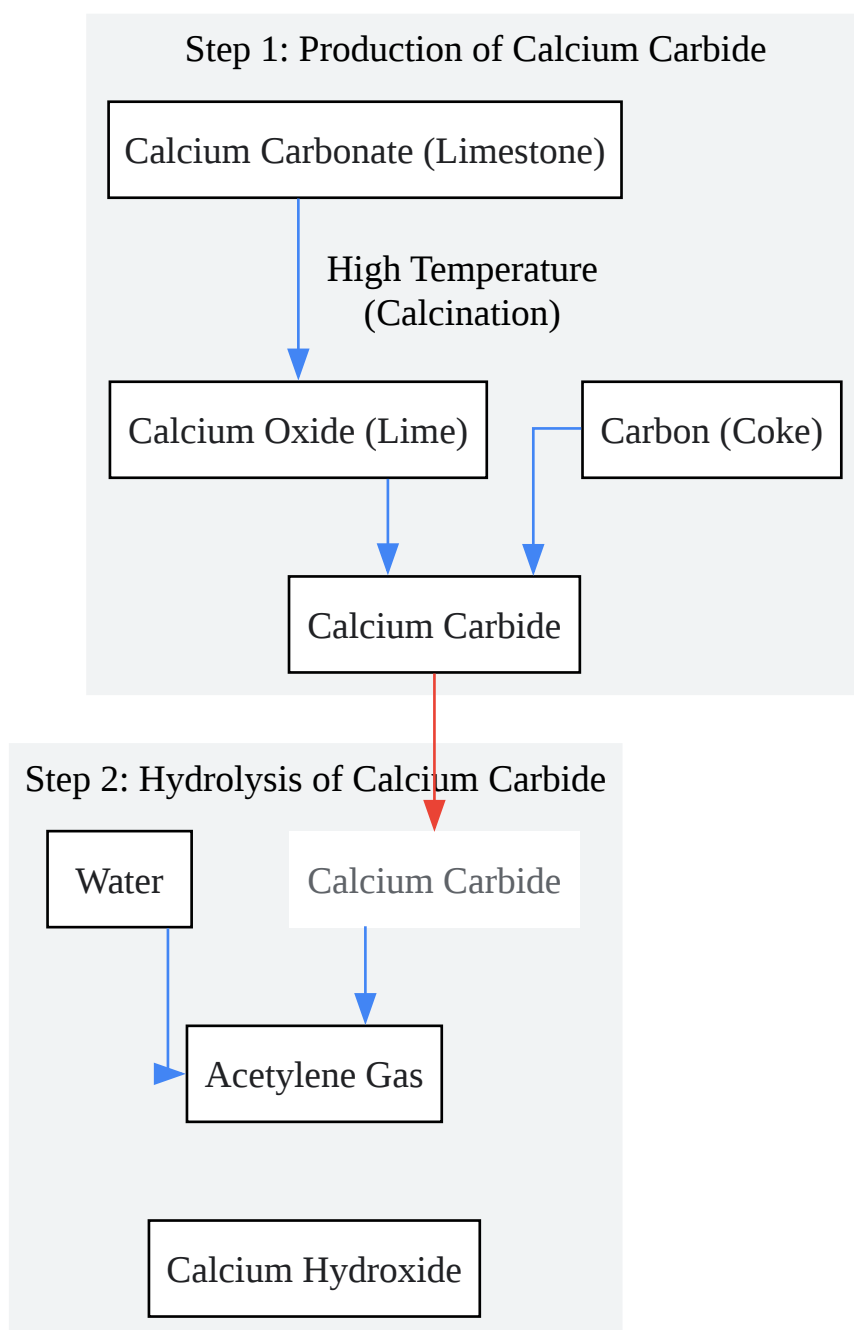
- **Water Solubility:** A known volume of water is saturated with acetylene gas at a specific temperature and pressure. The amount of dissolved acetylene is then determined by methods such as gas chromatography or titration.
- **Solvent Solubility:** The solubility in organic solvents like acetone, alcohol, and benzene is determined by bubbling a stream of acetylene through a known volume of the solvent at a constant temperature until saturation is reached. The increase in the mass of the solution is then measured to calculate the amount of dissolved acetylene.

3. Determination of pKa:

The acidity of acetylene can be determined by reacting it with a strong base, such as an organometallic reagent, and observing the formation of an acetylide.^[1] The equilibrium constant for this reaction can be measured, from which the pKa value is calculated. Spectroscopic methods or titration in a non-aqueous solvent are often employed for this purpose.

Logical Workflow for Acetylene Synthesis

The following diagram illustrates a common industrial method for the synthesis of acetylene, starting from calcium carbide.



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Caption: Industrial synthesis of acetylene from calcium carbide.

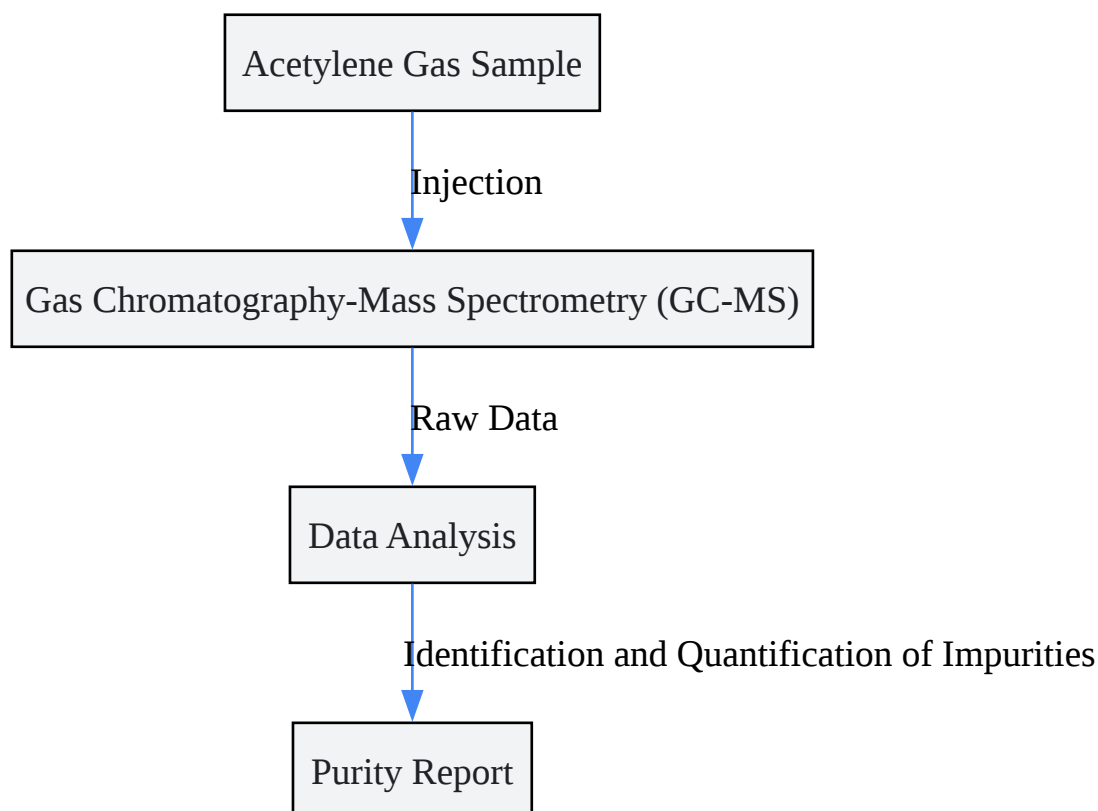
Signaling Pathways

Acetylene is primarily an industrial chemical and is not known to have specific biological signaling pathways in the same way that a drug molecule would. Its biological effects are more

related to its physical properties as a simple asphyxiant at high concentrations.

Experimental Workflow for Purity Analysis

The following diagram outlines a typical workflow for analyzing the purity of a commercial acetylene sample.



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Caption: Workflow for acetylene purity analysis using GC-MS.

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